

An In-depth Technical Guide to 3-Methyloctane (CAS 2216-33-3)

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Compound of Interest

Compound Name: 3-Methyloctane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methyloctane** (CAS 2216-33-3), a saturated branched-chain alkane. The information presented herein is intended to support research and development activities by providing detailed chemical, physical, and safety data, along with relevant experimental methodologies and conceptual diagrams.

Core Chemical and Physical Properties

3-Methyloctane is a colorless, clear liquid with the chemical formula C_9H_{20} .^[1] It is also known by synonyms such as isononane.^{[2][3]} This branched alkane is a component of interest in various fields, from fundamental organic chemistry to potential biomarker research.

The following tables summarize the key quantitative data for **3-Methyloctane**.

Table 1: General Properties of **3-Methyloctane**

Property	Value	Source(s)
CAS Number	2216-33-3	[4] [5] [6]
Molecular Formula	C ₉ H ₂₀	[1] [7] [8]
Molecular Weight	128.26 g/mol	[1] [5] [6]
Appearance	Colorless clear liquid	[1] [3]
Purity	>99.0% (GC) available	[1] [9]

Table 2: Thermodynamic and Physical Properties of **3-Methyloctane**

Property	Value	Unit	Source(s)
Density	0.7 ± 0.1	g/cm ³	[7]
Boiling Point	143.5 ± 7.0	°C at 760 mmHg	[7]
Melting Point	-107.6	°C	[5]
Flash Point	25.3 ± 11.4	°C	[4] [7]
Vapor Pressure	6.7 ± 0.1	mmHg at 25°C	[7]
Refractive Index	1.407	n _{20/D}	[5]
Water Solubility	0.8	mg/L at 23°C	[5]
LogP	5.35		[5] [7]
Acentric Factor (ω)	0.4130		[2]
Standard Gibbs Free Energy of Formation (ΔfG°)	22.46	kJ/mol	[2]
Heat of Combustion, Gross (Δc,grossH)	6121.40	kJ/mol	[2]
Enthalpy of Formation at Standard Conditions (ΔfH°gas)	-234.37	kJ/mol	[2]

Table 3: Spectroscopic Data Identifiers

Spectroscopic Data	Available At
Mass Spectrum (Electron Ionization)	NIST Chemistry WebBook[8], PubChem[10]
¹ H NMR Spectrum	ChemicalBook[11]
IR Spectrum	NIST Chemistry WebBook[8]

Safety and Handling

3-Methyloctane is a flammable liquid and vapor.[9] It may be fatal if swallowed and enters airways.[9]

Table 4: GHS Hazard and Precautionary Statements

Code	Statement	Source(s)
H226	Flammable liquid and vapor.	[9]
H304	May be fatal if swallowed and enters airways.	[9]
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[9][12]
P233	Keep container tightly closed.	[9][12]
P240	Ground and bond container and receiving equipment.	[9][12]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[12]
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.	[9]
P331	Do NOT induce vomiting.	[9]
P403 + P235	Store in a well-ventilated place. Keep cool.	[9]

Handling Precautions: Handle in a well-ventilated area.[12] Wear suitable protective clothing, including tightly fitting safety goggles and impervious gloves.[12] Use non-sparking tools and take measures to prevent static discharge.[9][12]

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **3-Methyloctane** are based on established organic chemistry techniques, referencing cited literature.

A plausible synthetic route, based on the referenced literature (The Journal of Organic Chemistry, 49, p. 3928, 1984), would involve a Grignard reaction followed by reduction.[5][13]

Objective: To synthesize **3-Methyloctane** from a suitable ketone precursor.

Materials:

- Hexan-3-one
- Ethyl magnesium bromide (Grignard reagent)
- Anhydrous diethyl ether
- 1 M Hydrochloric acid
- Lithium aluminum hydride (LiAlH_4) or a similar reducing agent
- Anhydrous tetrahydrofuran (THF)
- Sodium sulfate (anhydrous)
- Standard glassware for organic synthesis (round-bottom flasks, reflux condenser, separatory funnel, etc.)

Procedure:

- Grignard Reaction:
 - Set up a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet.
 - Add a solution of hexan-3-one in anhydrous diethyl ether to the flask.
 - Slowly add ethyl magnesium bromide in diethyl ether from the dropping funnel to the ketone solution with stirring at 0°C .
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2 hours.
 - Cool the reaction mixture to 0°C and quench by the slow addition of 1 M hydrochloric acid.

- Transfer the mixture to a separatory funnel, separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 3-methyl-3-octanol.
- Reduction of the Tertiary Alcohol:
 - The tertiary alcohol can be converted to **3-Methyloctane** via a two-step process involving dehydration to the corresponding alkene followed by hydrogenation, or through a one-step reduction of a derivative (e.g., tosylate, though less common for tertiary alcohols). A more direct, albeit potentially challenging, method could involve a Barton-McCombie deoxygenation. For the purpose of this protocol, we will outline a dehydration-hydrogenation sequence.
 - Dehydration: Treat the crude 3-methyl-3-octanol with a dehydrating agent such as sulfuric acid or phosphoric acid with heating to produce a mixture of alkenes (3-methyl-2-octene and 3-methyl-3-octene).
 - Hydrogenation: The resulting alkene mixture is then hydrogenated using a catalyst such as Palladium on carbon (Pd/C) in a suitable solvent like ethanol under a hydrogen atmosphere to yield **3-Methyloctane**.

Purification is typically achieved through column chromatography followed by distillation.^[5]

Objective: To purify crude **3-Methyloctane**.

Materials:

- Crude **3-Methyloctane**
- Silica gel (for column chromatography)
- Hexane (or other suitable non-polar eluent)
- Distillation apparatus

Procedure:

- Column Chromatography:
 - Prepare a silica gel column using hexane as the eluent.
 - Dissolve the crude **3-Methyloctane** in a minimal amount of hexane and load it onto the column.
 - Elute the column with hexane, collecting fractions.
 - Monitor the fractions by gas chromatography (GC) to identify those containing the pure product.
- Distillation:
 - Combine the pure fractions and remove the solvent under reduced pressure.
 - Distill the resulting liquid under atmospheric pressure, collecting the fraction boiling at approximately 144°C.^[5]

Visualizations: Workflows and Mechanisms

The following diagrams illustrate a general experimental workflow for the synthesis and purification of **3-Methyloctane**, and a representative reaction mechanism where a derivative of **3-methyloctane** might be involved.



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Caption: Synthesis and purification workflow for **3-Methyloctane**.

While **3-Methyloctane** itself is relatively unreactive, its halogenated derivatives are classic substrates for studying nucleophilic substitution reactions. For instance, (S)-3-chloro-**3-**

methyloctane undergoes an SN1 reaction.[14][15]



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Caption: SN1 reaction mechanism for a **3-methyloctane** derivative.

Applications and Relevance in Research

While a simple alkane, **3-Methyloctane** and similar structures are relevant in several areas of research.

- **Biomarker Research:** **3-Methyloctane** has been identified as a volatile organic compound (VOC) in human breath, with some studies exploring its potential as a biomarker for diseases such as lung cancer.[5] It has also been studied in the breath of children with type 1 diabetes.[16]
- **Fundamental Organic Chemistry:** As illustrated by the SN1 mechanism, chiral derivatives of **3-methyloctane** serve as excellent models for studying the stereochemical outcomes of nucleophilic substitution reactions.[14][15][17]
- **Drug Development Context:** The inclusion of methyl groups is a critical strategy in drug design, often referred to as the "magic methyl" effect.[18] While **3-Methyloctane** itself is not a therapeutic agent, understanding the properties and interactions of such methylated structures can inform the design of more potent and selective drug candidates by influencing their binding affinity, metabolic stability, and pharmacokinetic profiles.[18]
- **Petroleum and Fuel Research:** **3-Methyloctane** is a component of gasoline and its properties are relevant to fuel formulation and combustion research.[19]

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